

An In-depth Technical Guide to the Solubility of 3-Ethoxy-1-propanol

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Compound of Interest

Compound Name: 3-Ethoxy-1-propanol

Cat. No.: B050535

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the solubility of **3-Ethoxy-1-propanol** in water and various organic solvents. The information is compiled from established chemical databases and safety data sheets to ensure accuracy and reliability for laboratory and research applications.

Core Properties of 3-Ethoxy-1-propanol

3-Ethoxy-1-propanol (CAS No. 111-35-3) is a clear, colorless liquid with a mild, ethereal odor. [1][2][3] It is a member of the propan-1-ols and is characterized as a hydroxyether, specifically propan-1-ol substituted with an ethoxy group at the 3-position. [1] This bifunctional nature, possessing both a hydroxyl group and an ether linkage, is central to its solubility characteristics.

Solubility Profile

The molecular structure of **3-Ethoxy-1-propanol**, featuring a polar hydroxyl (-OH) group and a non-polar ethoxy (CH₃CH₂O-) group, allows for a broad range of solubilities in both polar and non-polar solvents. [4]

Water Solubility

3-Ethoxy-1-propanol is highly soluble in water. [1][3] This is attributed to the ability of its hydroxyl group to form hydrogen bonds with water molecules. [4] Various sources describe it as

"water soluble" or "miscible with water".[\[1\]](#)[\[3\]](#)[\[5\]](#)

Solubility in Organic Solvents

Due to its ethoxy group, which imparts a hydrophobic character, **3-Ethoxy-1-propanol** is also soluble in a variety of organic solvents.[\[4\]](#) It is known to be soluble in common organic solvents such as ethanol, methanol, isopropanol, and acetone.[\[4\]](#)[\[5\]](#)[\[6\]](#)

Quantitative Solubility Data

The following table summarizes the available quantitative data on the solubility of **3-Ethoxy-1-propanol**.

Solvent	Solubility	Temperature
Water	≥ 100 mg/mL [1] [2] [7]	18 °C (64 °F) [1] [2] [7]
Water	≥ 10 g/100 mL [8]	18 °C [8]
Ethanol	2938.84 g/L [6]	25 °C [6]
Methanol	3672.89 g/L [6]	25 °C [6]
Isopropanol	1926.55 g/L [6]	25 °C [6]

Experimental Protocols for Solubility Determination

While specific, detailed experimental protocols for determining the solubility of **3-Ethoxy-1-propanol** are not extensively published in readily available literature, general methodologies for assessing solvent miscibility are well-established. These methods are applicable for verifying the solubility characteristics outlined in this guide.

A common and straightforward method for determining miscibility is through visual assessment.[\[9\]](#) This involves the following general steps:

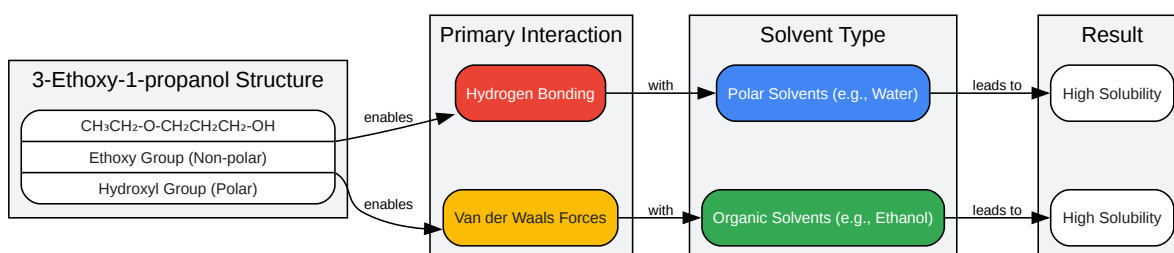
- Preparation: In a clear glass vial or test tube, a measured volume (e.g., 1.0 mL) of the first solvent (e.g., **3-Ethoxy-1-propanol**) is added.[\[9\]](#)

- Titration: The second solvent (e.g., water or an organic solvent) is added dropwise or in small increments to the first solvent.[9]
- Mixing: After each addition, the mixture is agitated (e.g., by shaking or vortexing) to ensure thorough mixing.[10]
- Observation: The mixture is then allowed to stand and is visually inspected.[9]
 - Miscible: If the two solvents form a single, clear, homogeneous layer, they are considered miscible.[9]
 - Immiscible: If two distinct layers form, the solvents are immiscible.[9]
 - Partially Miscible: If the solvents form a single phase only up to a certain concentration, they are partially miscible.[9]

For more precise quantitative measurements, especially for sparingly soluble substances, instrumental methods such as gas chromatography (GC), high-performance liquid chromatography (HPLC), or UV-Vis spectrophotometry can be employed to determine the concentration of the solute in the solvent after reaching equilibrium.[11]

Logical Relationships in Solubility

The solubility behavior of **3-Ethoxy-1-propanol** can be understood through the interplay of its molecular features. The following diagram illustrates this relationship.



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Caption: Molecular structure's influence on solubility.

This guide provides foundational knowledge on the solubility of **3-Ethoxy-1-propanol**, essential for its effective use in research and development. For critical applications, it is always recommended to verify solubility under the specific conditions of your experiment.

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